

# Biological activity and effects of Aclonifen-d5

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## Compound of Interest

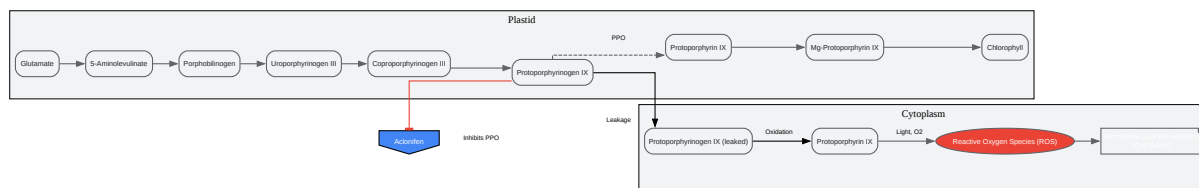
Compound Name: Aclonifen-d5

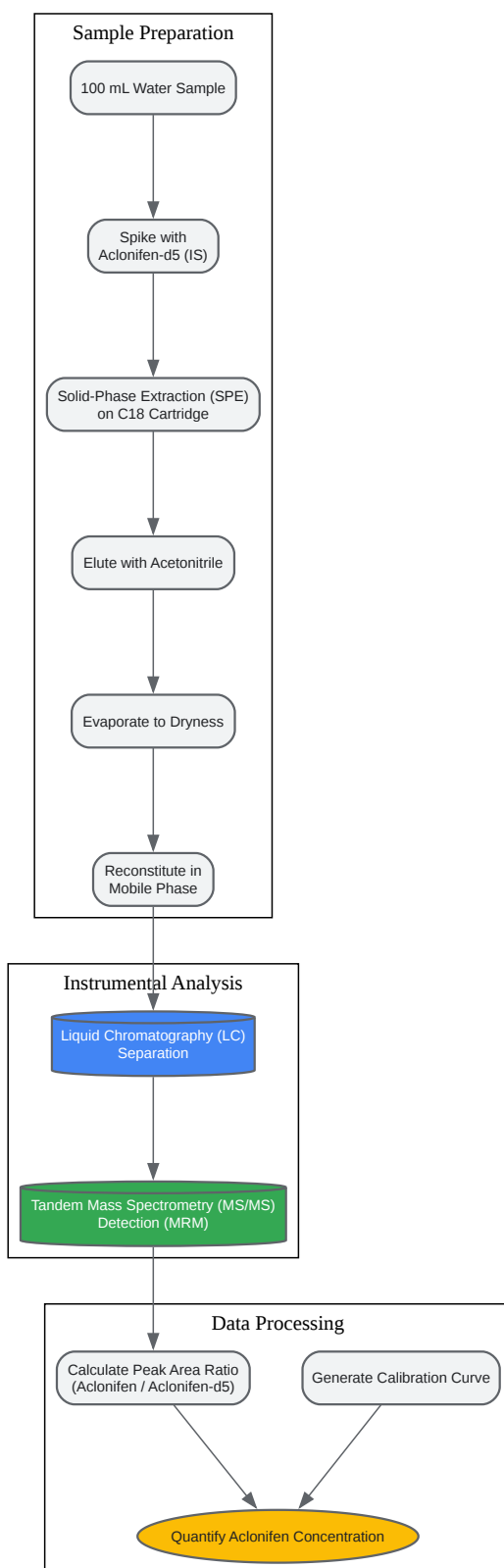
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## Mechanism of Action

Aclonifen exerts its herbicidal effect by inhibiting the enzyme protoporphyrinogen IX oxidase (PPO) in the chlorophyll biosynthesis pathway. This inhibition leads to an accumulation of protoporphyrinogen IX, which then leaks from the plastid and is rapidly oxidized to protoporphyrin IX in the cytoplasm. In the presence of light and oxygen, protoporphyrin IX acts as a potent photosensitizer, generating reactive oxygen species (ROS) that cause rapid lipid peroxidation of cell membranes, leading to cell leakage, necrosis, and ultimately, the death of the plant.





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